

# Application Notes and Protocols for the Synthesis of 6-Hydroxydodecanedioyl-CoA Standard

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## Compound of Interest

Compound Name: 6-Hydroxydodecanedioyl-CoA

Cat. No.: B15552821

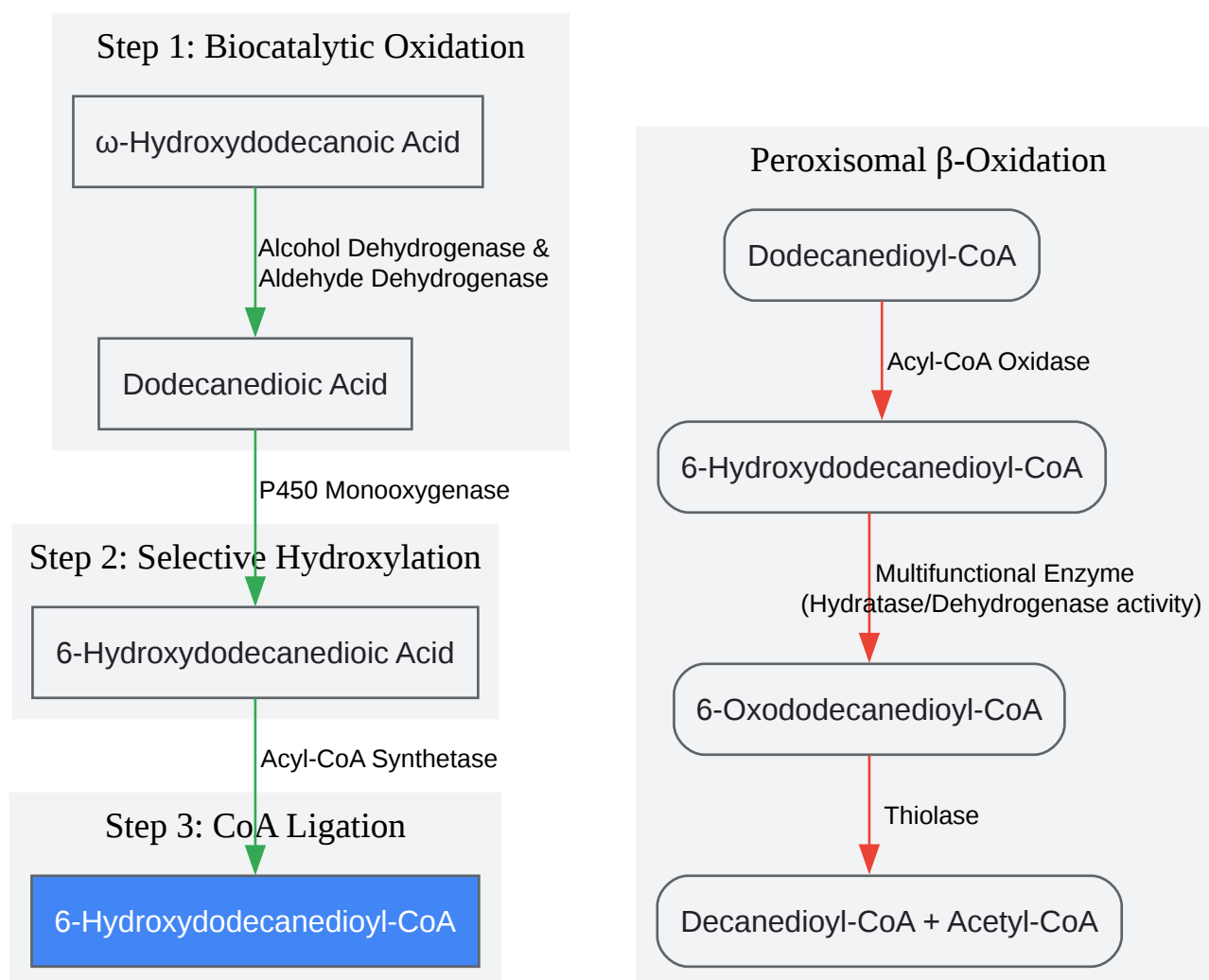
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Audience: Researchers, scientists, and drug development professionals.

Introduction: **6-Hydroxydodecanedioyl-CoA** is a crucial intermediate in the metabolic pathway of fatty dicarboxylic acids. The availability of a stable, high-purity standard of this compound is essential for a variety of research applications, including enzyme kinetics, metabolic flux analysis, and as a reference standard in mass spectrometry-based metabolomics. This document provides a comprehensive overview of a proposed chemoenzymatic pathway for the synthesis of **6-Hydroxydodecanedioyl-CoA**, along with detailed experimental protocols. The synthesis is conceptualized as a three-step process, commencing with the biotransformation of  $\omega$ -hydroxydodecanoic acid to dodecanedioic acid, followed by a selective hydroxylation and subsequent enzymatic ligation to Coenzyme A.

## Proposed Synthesis Workflow

The proposed synthetic pathway for **6-Hydroxydodecanedioyl-CoA** is a three-step process. The workflow begins with the enzymatic oxidation of  $\omega$ -hydroxydodecanoic acid to dodecanedioic acid. The second step involves the selective hydroxylation of the dicarboxylic acid at the C6 position. The final step is the enzymatic conversion of the resulting 6-hydroxydodecanedioic acid to its corresponding Coenzyme A thioester.



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